Spectroscopic Characterization of 1,2-Dibromo-4-ethynylbenzene: A Technical Guide

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Compound of Interest	
Compound Name:	*1,2-dibromo-4-ethynylbenzene*
CAS No.:	*512197-86-3*
Cat. No.:	*B6156796*

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Executive Summary & Structural Logic

1,2-Dibromo-4-ethynylbenzene (CAS: 512197-86-3), also known as 3,4-dibromophenylacetylene, is a critical halogenated building block in organic synthesis. It serves as a precursor for conjugated molecular wires, liquid crystals, and pharmaceutical intermediates via Sonogashira coupling or click chemistry (CuAAC).

This guide provides a definitive reference for the spectroscopic identification of this compound. The presence of two bromine atoms creates a unique isotopic signature in Mass Spectrometry (MS) and distinct splitting patterns in Nuclear Magnetic Resonance (NMR), allowing for self-validating structural confirmation.

Structural Analysis[1][2]

- Core Scaffold: Benzene ring substituted at positions 1 and 2 with Bromine, and position 4 with an Ethynyl group (

).

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- Symmetry: Asymmetric (C1 point group).
- Electronic Environment: The bromine atoms are electron-withdrawing (inductive), deshielding adjacent protons. The alkyne group exerts magnetic anisotropy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for assessing purity and substitution patterns. The 1,2,4-substitution pattern yields a characteristic set of signals in the aromatic region.

H NMR Data (400 MHz, CDCl)

The proton spectrum is defined by three aromatic signals and one acetylenic singlet.

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Position	(ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
H-3	7.78	Doublet (d)		Most Deshielded. Ortho to Br(2) and ortho to Ethynyl group. Appears as a doublet due to meta-coupling with H-5.
H-6	7.58	Doublet (d)		Ortho to Br(1). Shows strong ortho-coupling to H-5.
H-5	7.25	Doublet of Doublets (dd)	,	Shielded relative to H-3/H-6. Coupled ortho to H-6 and meta to H-3.
H-	3.15	Singlet (s)	-	Diagnostic Alkyne Proton. Characteristic sharp singlet for terminal alkyne.

Technical Insight: The coupling constant

(para) is typically negligible (

Hz), so H-3 appears as a doublet rather than a doublet of doublets.

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C NMR Data (100 MHz, CDCl)

The carbon spectrum must show 8 distinct signals (6 aromatic, 2 alkynyl).

Carbon Type	(ppm)	Assignment
Aromatic C-Br	~126.0, 129.0	C-1 and C-2 (Quaternary). Distinctly upfield or shielded relative to C-H due to the "Heavy Atom Effect" of Bromine.
Aromatic C-H	~134.5 (C-3)	C-3 is deshielded by ortho-Br and ortho-alkyne.
Aromatic C-H	~133.0 (C-6)	C-6 is deshielded by ortho-Br.
Aromatic C-H	~130.5 (C-5)	C-5 is less deshielded.
Aromatic C-Ethynyl	~122.0 (C-4)	Quaternary carbon attached to the alkyne.
Alkyne C-H	~82.0	Terminal alkyne carbon (internal).
Alkyne C-H	~79.5	Terminal alkyne carbon (terminal C-H).

Mass Spectrometry (MS)

MS provides the most robust confirmation of the dibromo- motif due to the natural abundance of bromine isotopes (

Br and

Br) which exist in a nearly 1:1 ratio.

Isotopic Pattern (The "Triplet" Rule)

For a molecule with two bromine atoms, the molecular ion (

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) splits into a characteristic 1:2:1 ratio.

- m/z 258: C

  H

  Br

  (Relative Intensity: ~50%)
- m/z 260: C

  H

  Br

  Br (Relative Intensity: ~100%)
- m/z 262: C

  H

  Br

  (Relative Intensity: ~50%)

Fragmentation Pathway:

- (258/260/262): Parent ion.
- : Loss of one bromine atom. Pattern shifts to 1:1 doublet.
- : Loss of both bromines. Aromatic core C

  H

  (phenylacetylene radical cation).
- m/z 74: Fragmentation of the benzene ring.

Infrared (IR) Spectroscopy

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IR is used to verify the functional groups, specifically the terminal alkyne and the halogenated ring.

Wavenumber (cm)	Vibration Mode	Description
3280 - 3300	C-H Stretch	Sharp, strong band. Diagnostic for terminal alkynes.
2100 - 2120	C C Stretch	Weak to medium intensity.
1550 - 1600	Ar C=C Stretch	Aromatic ring skeletal vibrations.
1000 - 1100	C-Br Stretch	Strong fingerprint bands.
800 - 900	Ar C-H Bend	Out-of-plane bending indicative of 1,2,4-substitution.

Experimental Protocol & Visualization

Sample Preparation for NMR

- Solvent: Use CDCl

  (Chloroform-d) neutralized with silver foil if the compound is acid-sensitive, though aryl alkynes are generally stable.

- Concentration: Dissolve ~5-10 mg of sample in 0.6 mL solvent.

- Reference: Calibrate to residual CHCl

  peak at 7.26 ppm (

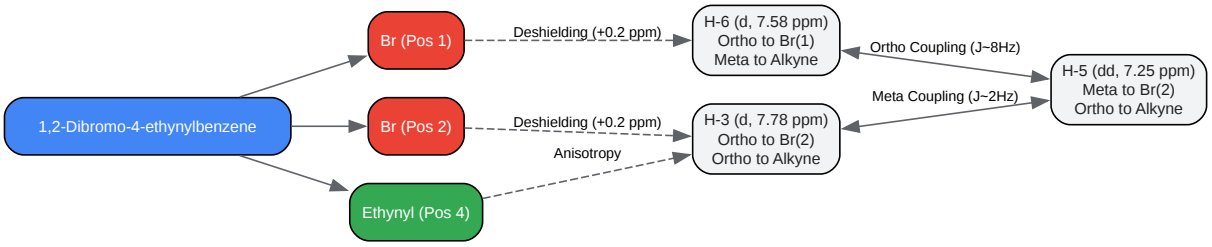
  H) and 77.16 ppm (

  C).

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Structural Logic Diagram

The following diagram illustrates the connectivity and the logical assignment of NMR signals based on substituent effects.



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Caption: Structural correlation map linking substituent electronic effects to observed NMR chemical shifts and coupling constants.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 9878353, **1,2-Dibromo-4-ethynylbenzene**. Retrieved from [Link]

- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009).Structure Determination of Organic Compounds: Tables of Spectral Data. Springer-Verlag Berlin Heidelberg.
- Corey, E. J., & Fuchs, P. L. (1972).A synthetic method for the conversion of aldehydes to acetylenes. Tetrahedron Letters, 13(36), 3769-3772.

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